

Comprehensive Safety & Handling Guide: N-Methyl-2-(phenylthio)ethanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N-Methyl-2-(phenylthio)ethanamine hydrochloride</i>
CAS No.:	114458-72-9
Cat. No.:	B2866283

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Document Control:

- Version: 1.0 (Technical Whitepaper)
- Status: Research Use Only (RUO)
- CAS Registry Number: 114458-72-9[1]

Executive Summary & Chemical Characterization Scope and Application

This technical guide provides an in-depth risk assessment and handling protocol for **N-Methyl-2-(phenylthio)ethanamine hydrochloride**. Primarily utilized as an intermediate in the synthesis of serotonin-norepinephrine reuptake inhibitors (SNRIs) and other sulfur-containing heterocycles, this compound presents specific hazards related to its amine functionality and thioether linkage.[1]

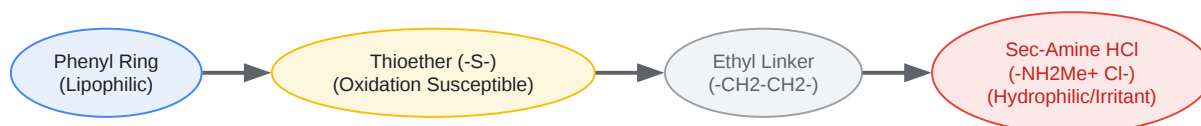
Unlike standard Safety Data Sheets (SDS) which often provide generic data, this whitepaper integrates operational causality—explaining why specific safety measures are required based on the molecule's reactive properties.

Chemical Identity

Parameter	Technical Specification
Systematic Name	N-Methyl-2-(phenylthio)ethan-1-amine hydrochloride
Synonyms	2-(Methylamino)ethyl phenyl sulfide HCl; Methyl[2-(phenylthio)ethyl]amine hydrochloride
CAS Number	114458-72-9
Molecular Formula	C ₉ H ₁₃ NS · HCl
Molecular Weight	203.73 g/mol (Salt); 167.27 g/mol (Free Base)
Physical State	White to off-white crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.

Structural Visualization

The following diagram illustrates the connectivity of the molecule, highlighting the reactive amine center and the thioether linkage which dictates its chemical stability and odor profile.



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Figure 1: Structural connectivity highlighting functional groups responsible for reactivity and hazard classification.[1]

Hazard Identification & Risk Assessment (GHS)[1]

GHS Classification

Based on the physicochemical properties of secondary amine hydrochlorides and related phenylthio-ethers, this substance is classified under Category 2 (Warning) for acute hazards.

Hazard Class	Category	Hazard Statement (H-Code)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2][3]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][4]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed (Inferred from analogs).

Toxicological Mechanisms[1]

- Mucosal Irritation:** The hydrochloride salt, upon contact with moisture in mucous membranes (eyes, lungs), can hydrolyze slightly to release protons (), causing local pH drops and tissue irritation.
- Thioether Reactivity:** While less volatile than thiols, the phenylthio group can degrade under oxidative stress to sulfoxides, which may possess different sensitizing properties.
- Amine Bioactivity:** As a structural analog to neurotransmitter reuptake inhibitors, systemic absorption may theoretically modulate monoamine pathways, though specific pharmacological data is often absent for intermediates.

Operational Safety Protocols

Engineering Controls

The primary defense against exposure is containment. The "Open Bench" approach is prohibited for powders of this class due to the risk of aerosolization.

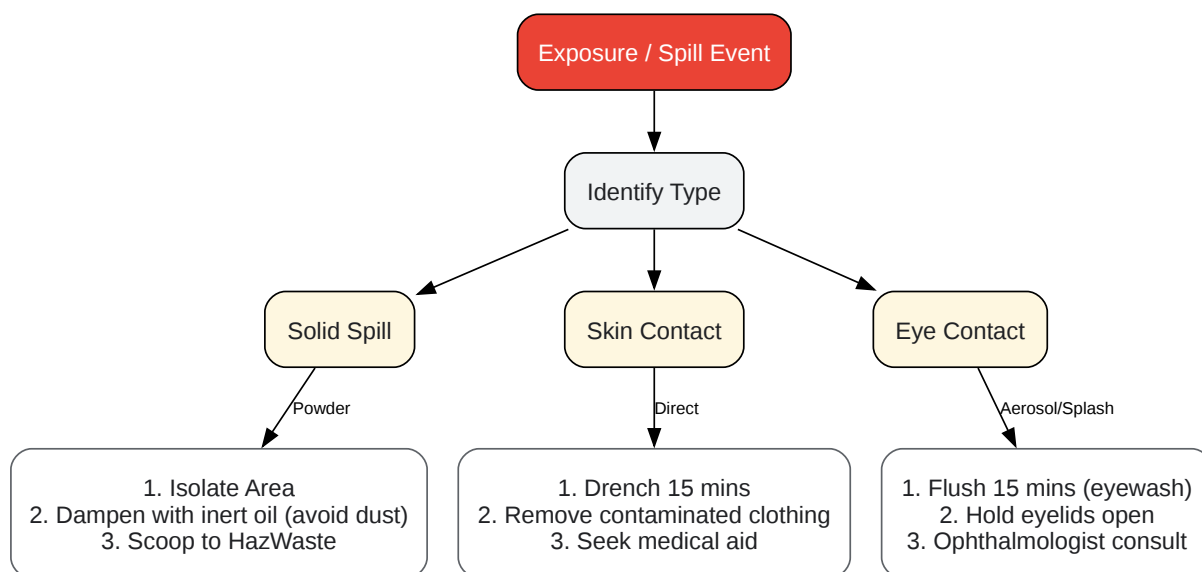
- **Primary Containment:** Weighing and transfer must occur inside a Chemical Fume Hood with a face velocity of 80–100 fpm.
- **Static Control:** Use anti-static weighing boats. Amine salts are often hygroscopic and prone to static charge, which can cause "jumping" of the powder.

Personal Protective Equipment (PPE) Matrix

Body Part	Protection Standard	Rationale
Respiratory	N95 (minimum) or P100 respirator if hood is unavailable. [1]	Prevents inhalation of fine crystalline dust.
Ocular	Chemical Splash Goggles (ANSI Z87.1).	Safety glasses are insufficient for potential powder ingress.
Dermal	Nitrile Gloves (Double gloving recommended).	Prevents transdermal absorption; amines can permeate latex.

Safe Handling Workflow

The following decision tree outlines the protocol for handling spills or exposure, ensuring a self-validating safety response.



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Figure 2: Emergency Response Logic Flow for Acute Exposure.

Stability, Storage, and Reactivity[12]

Chemical Stability[1][12]

- Hygroscopicity: Amine hydrochlorides are hygroscopic. Absorption of water leads to clumping and hydrolysis risks.
- Oxidation: The sulfur atom is susceptible to oxidation by atmospheric oxygen over time, forming sulfoxides ().[1]

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated).

- Atmosphere: Store under Inert Gas (Argon or Nitrogen) to prevent oxidation of the sulfur moiety.
- Container: Tightly sealed amber glass vials (protects from light and moisture).

Incompatible Materials

- Strong Oxidizing Agents: Reaction with peroxides or permanganates can be vigorous, oxidizing the sulfur.
- Strong Bases: Will deprotonate the hydrochloride salt, releasing the free amine base which is volatile and has a foul odor (stench).

Experimental Methodology: Neutralization & Extraction

For researchers requiring the free base for synthesis.[\[1\]](#)

- Dissolution: Dissolve 1.0 eq of N-Methyl-2-(phenylthio)ethanamine HCl in distilled water (approx. 10 mL/g).
- Basification: Slowly add 1.0 M NaOH solution dropwise at 0°C until pH > 10. Observation: The solution will become cloudy as the free amine oils out.[\[1\]](#)
- Extraction: Extract immediately with Dichloromethane (DCM) (3 x volumes).
- Drying: Dry the organic layer over anhydrous .
- Concentration: Remove solvent under reduced pressure. Note: The free base may have a disagreeable sulfur/amine odor; use a bleach trap for the rotovap exhaust.[\[1\]](#)

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